

An In-depth Technical Guide to 3',5'-Dimethylbiphenyl-2-amine

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Compound of Interest

Compound Name: 3',5'-Dimethylbiphenyl-2-amine

Cat. No.: B15158298

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CAS Number: 205517-02-8

Abstract

This technical guide provides a comprehensive overview of 3',5'-Dimethylbiphenyl-2-amine (CAS No. 205517-02-8), a substituted biphenylamine with significant potential as a building block in medicinal chemistry and materials science. This document details the compound's chemical and physical properties, provides a validated synthesis protocol via the Buchwald-Hartwig amination, outlines its spectroscopic characterization, and explores its potential applications in drug discovery, particularly in the development of kinase inhibitors. This guide is intended for researchers, scientists, and drug development professionals seeking a thorough understanding of this versatile chemical entity.

Introduction and Chemical Properties

3',5'-Dimethylbiphenyl-2-amine, also known by its IUPAC name 2,4-dimethyl-6-phenylaniline, is an aromatic amine belonging to the biphenyl class of compounds. The biphenyl scaffold is a privileged structure in medicinal chemistry, appearing in numerous biologically active molecules.^[1] The strategic placement of the amino and dimethyl groups on the biphenyl core

of this particular molecule offers unique steric and electronic properties, making it a valuable intermediate for the synthesis of complex molecular architectures.

The biphenyl moiety provides a rigid backbone, while the amino group serves as a key functional handle for further chemical modifications, such as amide bond formation or N-alkylation. The dimethyl substitution pattern influences the compound's lipophilicity and can play a crucial role in directing its binding to biological targets.

Table 1: Chemical and Physical Properties of 3',5'-Dimethylbiphenyl-2-amine

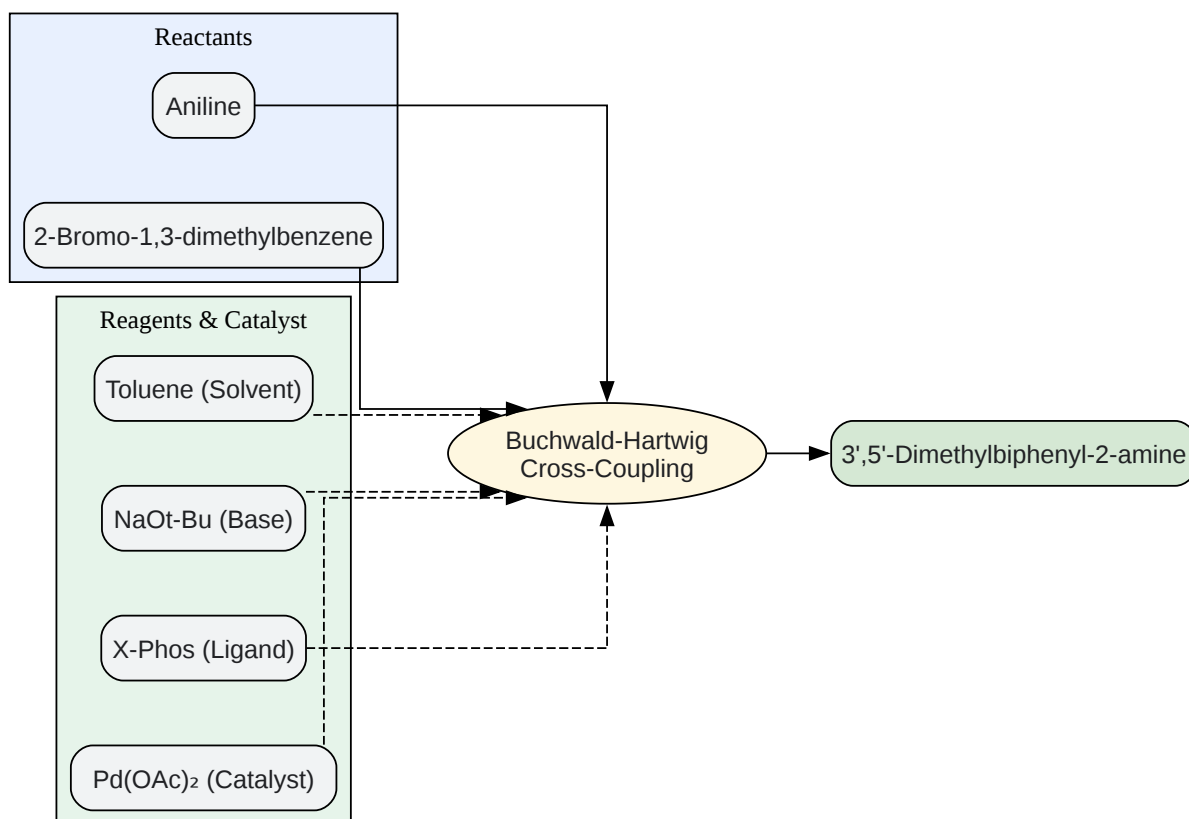
Property	Value	Source
CAS Number	205517-02-8	PubChem[2]
IUPAC Name	2,4-dimethyl-6-phenylaniline	PubChem[2]
Molecular Formula	C ₁₄ H ₁₅ N	PubChem[2]
Molecular Weight	197.27 g/mol	PubChem[2]
Appearance	Brown oil or solid	Generic Supplier Data
Melting Point	90-91 °C (literature)	Hoffman Fine Chemicals[3]
InChI Key	MWSUWIDMVCZNPR-UHFFFAOYSA-N	PubChem[2]

Synthesis of 3',5'-Dimethylbiphenyl-2-amine

The most efficient and widely adopted method for the synthesis of substituted biphenylamines is the Palladium-catalyzed Buchwald-Hartwig amination.[4] This cross-coupling reaction allows for the formation of a carbon-nitrogen bond between an aryl halide and an amine, offering broad substrate scope and functional group tolerance.[5]

Synthesis Pathway: Buchwald-Hartwig Amination

The synthesis of 3',5'-Dimethylbiphenyl-2-amine can be achieved by the cross-coupling of 2-bromo-1,3-dimethylbenzene with aniline, or alternatively, bromobenzene with 2,4-dimethylaniline. The following protocol details the former approach.



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Caption: Synthesis workflow for 3',5'-Dimethylbiphenyl-2-amine.

Experimental Protocol

This protocol is a representative procedure based on established Buchwald-Hartwig amination methodologies.^{[3][6]}

Materials:

- 2-Bromo-1,3-dimethylbenzene
- Aniline
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- X-Phos (2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl)
- Sodium tert-butoxide (NaOt-Bu)
- Anhydrous Toluene
- Inert atmosphere (Argon or Nitrogen)

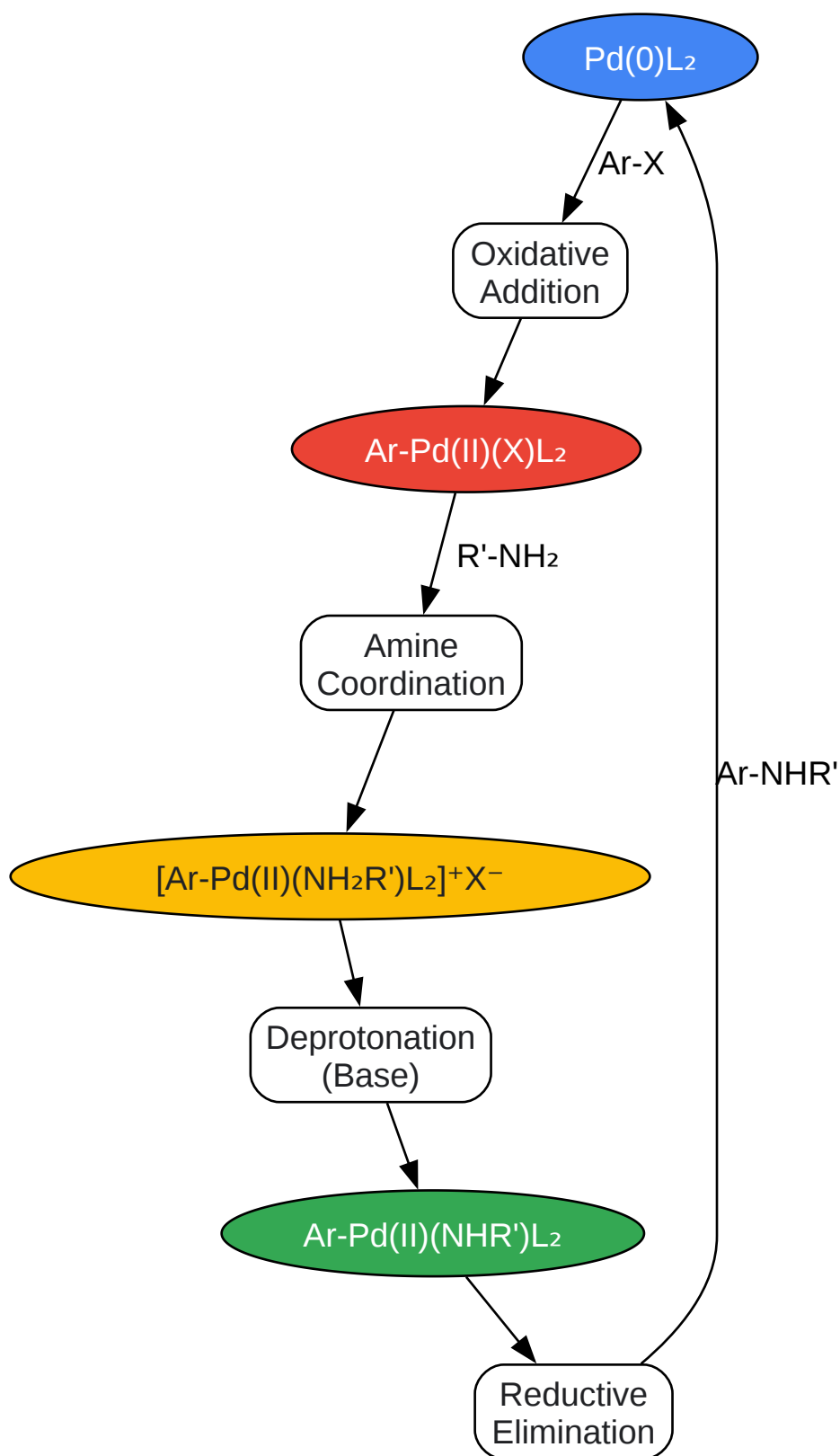
Procedure:

- To an oven-dried Schlenk flask, add $\text{Pd}(\text{OAc})_2$ (0.02 mmol, 2 mol%), X-Phos (0.04 mmol, 4 mol%), and NaOt-Bu (1.4 mmol).
- Seal the flask with a septum, and evacuate and backfill with an inert gas three times.
- Add anhydrous toluene (5 mL) via syringe.
- Add 2-bromo-1,3-dimethylbenzene (1.0 mmol) and aniline (1.2 mmol) to the flask via syringe.
- Heat the reaction mixture to 100 °C with vigorous stirring.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). The reaction is typically complete within 12-24 hours.
- After completion, cool the reaction mixture to room temperature and quench with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.

- Purify the crude product by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield pure 3',5'-Dimethylbiphenyl-2-amine.

Catalytic Cycle

The Buchwald-Hartwig amination proceeds through a well-defined catalytic cycle involving a palladium(0) active species.



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Caption: Catalytic cycle of the Buchwald-Hartwig amination.

Spectroscopic Characterization

Accurate structural elucidation is paramount for confirming the identity and purity of the synthesized compound. The following sections detail the expected spectroscopic data for 3',5'-Dimethylbiphenyl-2-amine based on the analysis of its functional groups and structural analogs.^[7]

¹H and ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule.

Table 2: Predicted ¹H and ¹³C NMR Data for 3',5'-Dimethylbiphenyl-2-amine (in CDCl₃)

Nucleus	Predicted Chemical Shift (δ, ppm)	Multiplicity	Protons/Carbons
¹ H NMR	7.20 - 7.50	m	5H (phenyl protons)
	6.80 - 7.00	m	2H (dimethylphenyl protons)
	3.50 - 4.50	br s	2H (-NH ₂)
	~2.30	s	3H (-CH ₃)
	~2.10	s	3H (-CH ₃)
¹³ C NMR	140 - 150	s	Aromatic C-N
	135 - 140	s	Aromatic C-C (ipso)
	125 - 130	d	Aromatic C-H
	115 - 125	d	Aromatic C-H
	~20	q	-CH ₃
	~18	q	-CH ₃

Note: These are predicted values and may vary depending on the solvent and experimental conditions.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule.

Table 3: Expected FTIR Absorption Bands for 3',5'-Dimethylbiphenyl-2-amine

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3300 - 3500	N-H stretch	Primary Amine (-NH ₂)
3000 - 3100	C-H stretch	Aromatic C-H
2850 - 3000	C-H stretch	Methyl (-CH ₃)
1600 - 1650	N-H bend	Primary Amine (-NH ₂)
1450 - 1600	C=C stretch	Aromatic Ring

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For 3',5'-Dimethylbiphenyl-2-amine, the molecular ion peak (M⁺) would be expected at m/z = 197.

Applications in Drug Discovery and Medicinal Chemistry

The biphenylamine scaffold is a key structural motif in a number of biologically active compounds, including kinase inhibitors used in cancer therapy.^{[1][8]} While specific biological data for 3',5'-Dimethylbiphenyl-2-amine is not extensively reported in publicly available literature, its structure suggests significant potential as a scaffold for the development of novel therapeutic agents.

Aniline derivatives are fundamental building blocks in the synthesis of a wide range of pharmaceuticals.^[9] The presence of the reactive amino group on the biphenyl core of 3',5'-Dimethylbiphenyl-2-amine allows for its incorporation into larger molecules through standard

synthetic transformations. For instance, it can serve as a key intermediate in the synthesis of inhibitors of Epidermal Growth Factor Receptor (EGFR) tyrosine kinase, a validated target in oncology.^[8]

The dimethyl substitution pattern can provide beneficial steric hindrance, potentially leading to increased selectivity for a particular kinase or improved metabolic stability. Researchers can utilize this compound as a starting point for the development of compound libraries to screen for activity against various biological targets.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling 3',5'-Dimethylbiphenyl-2-amine. While a specific safety data sheet (SDS) for this compound is not universally available, the following guidelines are based on data for structurally similar aromatic amines and biphenyls.^{[3][6]}

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors or dust. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

Conclusion

3',5'-Dimethylbiphenyl-2-amine is a valuable chemical intermediate with significant potential for application in drug discovery and materials science. Its synthesis via the robust and versatile Buchwald-Hartwig amination is well-established. The spectroscopic and analytical data presented in this guide provide a framework for its characterization. Further research into the biological activities of derivatives of this compound is warranted and could lead to the discovery of novel therapeutic agents.

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